Potential biological activities of dithiolethiones

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Compound of Interest

Compound Name:	*4-(3,4-Dihydroxyphenyl)-1,3-dithiol-2-thione*
CAS No.:	*153275-67-3*
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An In-Depth Technical Guide to the Potential Biological Activities of Dithiolethiones

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Dithiolethiones are a class of organosulfur compounds, characterized by a 3H-1,2-dithiole-3-thione core structure, that have garnered significant scientific interest for their broad spectrum of biological activities.[1] Initially explored for other pharmaceutical uses, their potent ability to induce cytoprotective enzymes has positioned them as leading candidates for cancer chemoprevention and as therapeutic agents for diseases rooted in oxidative stress and inflammation.[2][3] The primary mechanism underpinning these effects is the robust activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a master regulator of cellular antioxidant and detoxification responses.[1][4][5] This guide provides a comprehensive overview of the molecular mechanisms, diverse biological activities, structure-activity relationships, and key experimental methodologies for evaluating dithiolethiones. It also offers a critical perspective on their clinical translation, including the challenges encountered with the prototypical agent, oltipraz, and the future directions for developing next-generation, highly potent, and tissue-specific analogs.[1][6]

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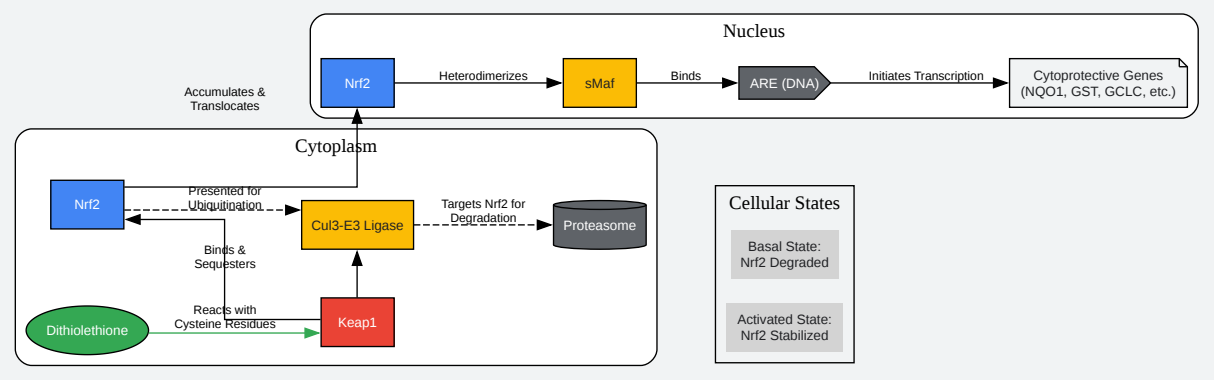
The Core Mechanism of Action: Activation of the Nrf2-Keap1 Pathway

The vast majority of the chemopreventive and cytoprotective effects of dithiolethiones can be attributed to their ability to modulate the Nrf2-Keap1 signaling axis.[7][8] This pathway is the cell's primary defense mechanism against oxidative and electrophilic stress.[9]

Basal State: Under normal, unstressed conditions, the transcription factor Nrf2 is sequestered in the cytoplasm by its repressor protein, Kelch-like ECH-associated protein 1 (Keap1).[7][10] Keap1, a cysteine-rich protein, acts as an adapter for a Cul3-based E3 ubiquitin ligase complex, which continuously targets Nrf2 for ubiquitination and subsequent proteasomal degradation.[7] This process keeps the half-life of Nrf2 very short, and the expression of its target genes remains at a basal level.[11]

Activated State: Dithiolethiones are electrophilic molecules that can react with specific, highly reactive cysteine residues on the Keap1 protein (e.g., Cys273 and Cys288).[7][9] This interaction induces a conformational change in Keap1, disrupting its ability to ubiquitinate Nrf2.[7] As a result, newly synthesized Nrf2 is no longer targeted for degradation and accumulates in the cytoplasm.[8][10] It then translocates to the nucleus, where it heterodimerizes with small Maf proteins and binds to a specific DNA sequence known as the Antioxidant Response Element (ARE) located in the promoter regions of its target genes.[7][8] This binding initiates the transcription of a broad array of over 200 cytoprotective genes.[6][9]

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Caption: Dithiolethione-mediated activation of the Nrf2 signaling pathway.

Key Biological Activities and Therapeutic Potential

The induction of the Nrf2-ARE gene battery translates into several significant, therapeutically relevant biological activities.

Cancer Chemoprevention

This is the most extensively documented activity of dithiolethiones.[1][4] By upregulating Phase 2 detoxification enzymes, these compounds enhance the body's ability to neutralize and eliminate carcinogens before they can damage DNA and initiate cancer.[8]

- Key Induced Enzymes:
  - NAD(P)H:quinone oxidoreductase 1 (NQO1): Detoxifies highly reactive quinones.[7][12]
  - Glutathione S-transferases (GSTs): Catalyze the conjugation of glutathione (GSH) to a wide range of electrophilic carcinogens, rendering them more water-soluble and easily

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excretable.[1][7][13]

- UDP-glucuronosyltransferases (UGTs): Conjugate glucuronic acid to toxins, facilitating their elimination.[1][12]

The prototypical dithiolethione, oltipraz, has been shown to inhibit carcinogenesis in numerous animal models, protecting against a variety of chemical carcinogens in organs such as the liver, colon, bladder, and lung.[1][6] However, other analogs, notably 3H-1,2-dithiole-3-thione (D3T), have demonstrated significantly greater potency than oltipraz in preclinical studies.[1][10][14]

Antioxidant and Cytoprotective Effects

Oxidative stress is a key pathogenic factor in numerous diseases, including neurodegenerative and cardiovascular disorders.[15] Dithiolethiones bolster cellular antioxidant defenses not only by scavenging reactive oxygen species (ROS) but primarily by upregulating endogenous antioxidant machinery.[16][17]

- Glutathione (GSH) Synthesis: Dithiolethiones induce glutamate-cysteine ligase (GCL), the rate-limiting enzyme in the synthesis of GSH, the most abundant intracellular antioxidant.[1][11]

- Redox Regeneration: They increase the expression of enzymes like glutathione reductase and thioredoxin reductase, which are crucial for maintaining the reduced state of GSH and other antioxidant molecules.[6][16]

This potent antioxidant activity forms the basis for their neuroprotective effects, as demonstrated in cellular models of Parkinson's disease and other oxidative stress-induced neuronal damage.[15][18][19]

Anti-inflammatory Activity

Chronic inflammation is closely linked to cancer and other chronic diseases. Dithiolethiones exhibit significant anti-inflammatory properties.[2][3] This is achieved through a dual mechanism:

- Nrf2-mediated Antioxidant Response: The induction of antioxidant enzymes quenches ROS, which can otherwise act as signaling molecules to promote pro-inflammatory pathways.[16]

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- Inhibition of NF-κB: Several studies suggest that dithiolethiones can directly or indirectly inhibit the master inflammatory transcription factor, Nuclear Factor-kappa B (NF-κB).[2][3][16] By suppressing NF-κB activation, they can downregulate the expression of pro-inflammatory cytokines, chemokines, and enzymes like cyclooxygenases.[2]

Emerging Activities

- Hepatoprotection: Beyond chemoprevention, dithiolethiones show promise in treating non-alcoholic fatty liver disease (NAFLD) and liver fibrosis. These effects may be mediated through the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy metabolism, in addition to Nrf2.[20]

- Ferroptosis Inhibition: Recent studies have shown that D3T can protect cells from ferroptosis, an iron-dependent form of programmed cell death characterized by lipid peroxidation.[17] This is achieved by upregulating GSH levels and the iron storage protein ferritin, thereby reducing the labile iron pool and lipid ROS.[17]

Structure-Activity Relationships (SAR)

Not all dithiolethiones are created equal. The specific chemical structure dramatically influences potency, efficacy, and even organ specificity.[1][7] Understanding these relationships is critical for the design of new, superior drug candidates.

- Core Structure: The 1,2-dithiole-3-thione nucleus is essential for activity. Isomers like 1,3-dithiolane-2-thione are largely ineffective, highlighting the importance of the specific arrangement of sulfur atoms.[1]

- Potency: Simple, unsubstituted D3T is one of the most potent inducers of Phase 2 enzymes identified to date, often surpassing the more complex and widely studied oltipraz.[1][10][14]

- Organ Specificity: Research has identified novel dithiolethione derivatives that exhibit remarkable organ-specific activity. For example, certain compounds have been synthesized that are exceedingly potent inducers of Phase 2 enzymes specifically in the urinary bladder, making them highly promising candidates for bladder cancer prevention with potentially low systemic toxicity.[7][21][22][23]

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Compound	Structure	Key SAR Insight	Relative Potency	Reference
Oltipraz	4-methyl-5-pyrazinyl-3H-1,2-dithiole-3-thione	Prototypical agent; pyrazinyl ring involved in complex metabolism. Moderate potency.	Baseline	[1][5]
D3T	3H-1,2-dithiole-3-thione	Parent, unsubstituted compound. Highly potent inducer.	High	[1][10][14]
TBD	5-tert-butyl-3H-1,2-dithiole-3-thione	Bulky alkyl group at C5. Potency similar to or greater than oltipraz.	High	[10]
ADT	5-(p-anisyl)-3H-1,2-dithiole-3-thione	Aryl substitution. Also evaluated in humans, relatively weak inducer in rodents.	Moderate	[7][24]
Bladder-Specific Analogs	Various proprietary structures	Specific substitutions lead to preferential accumulation/activity in the bladder.	Very High (in bladder)	[7][21]

Methodologies for Evaluating Dithiolethione Activity

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A tiered approach, combining in vitro screening with in vivo validation, is essential for identifying and characterizing novel dithiolethiones.

Key In Vitro Assay: NQO1 Induction in Cultured Cells

The induction of NQO1 activity is a reliable and widely used biomarker for Nrf2 activation.[12] This assay serves as an excellent primary screen to determine the potency of new compounds.

Causality: An increase in NQO1 specific activity directly reflects the transcriptional activation of an Nrf2 target gene, providing a functional readout of the entire signaling cascade from Keap1 interaction to gene expression.

Protocol: Spectrophotometric Assay for NQO1 Activity

- Cell Culture and Treatment:
  - Plate a suitable cell line (e.g., murine hepatoma Hepa 1c1c7, human neuroblastoma SH-SY5Y) in multi-well plates.
  - Allow cells to adhere for 24 hours.
  - Treat cells with a range of concentrations of the test dithiolethione (and a vehicle control, e.g., DMSO) for 24-48 hours.
- Lysate Preparation:
  - Wash cells with ice-cold PBS.
  - Lyse the cells in a suitable buffer (e.g., 25 mM Tris-HCl, pH 7.4, containing a mild detergent like Triton X-100).
  - Centrifuge the lysate to pellet cell debris and collect the supernatant (cytosolic fraction).
- Protein Quantification:
  - Determine the total protein concentration of each lysate using a standard method (e.g., Bradford or BCA assay). This is critical for normalizing enzyme activity.

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- Enzyme Activity Measurement:
  - Prepare a reaction mixture in a 96-well plate containing:
    - 25 mM Tris-HCl (pH 7.4)
    - 0.7 mg/mL bovine serum albumin (BSA)
    - 0.2 mM NADH (or NADPH)
    - A suitable electron acceptor, such as 2,6-dichlorophenolindophenol (DCPIP) or menadione coupled with cytochrome c.
  - Add a standardized amount of cell lysate (e.g., 20-50 µg protein) to initiate the reaction.
  - Measure the rate of reduction of the electron acceptor spectrophotometrically. For DCPIP, this is measured as a decrease in absorbance at 600 nm.
- Data Analysis and Validation:
  - Calculate the specific activity (e.g., nmol DCPIP reduced/min/mg protein).
  - Self-Validation: The assay must include a positive control (a known inducer like D3T) and a negative control (vehicle). To confirm that the measured activity is NQO1-specific, parallel reactions should be run in the presence of dicoumarol, a specific inhibitor of NQO1. A significant drop in activity in the presence of dicoumarol validates the assay.
  - Plot the fold induction over vehicle control versus compound concentration to determine potency (e.g., CD value, the concentration required to double the specific activity).

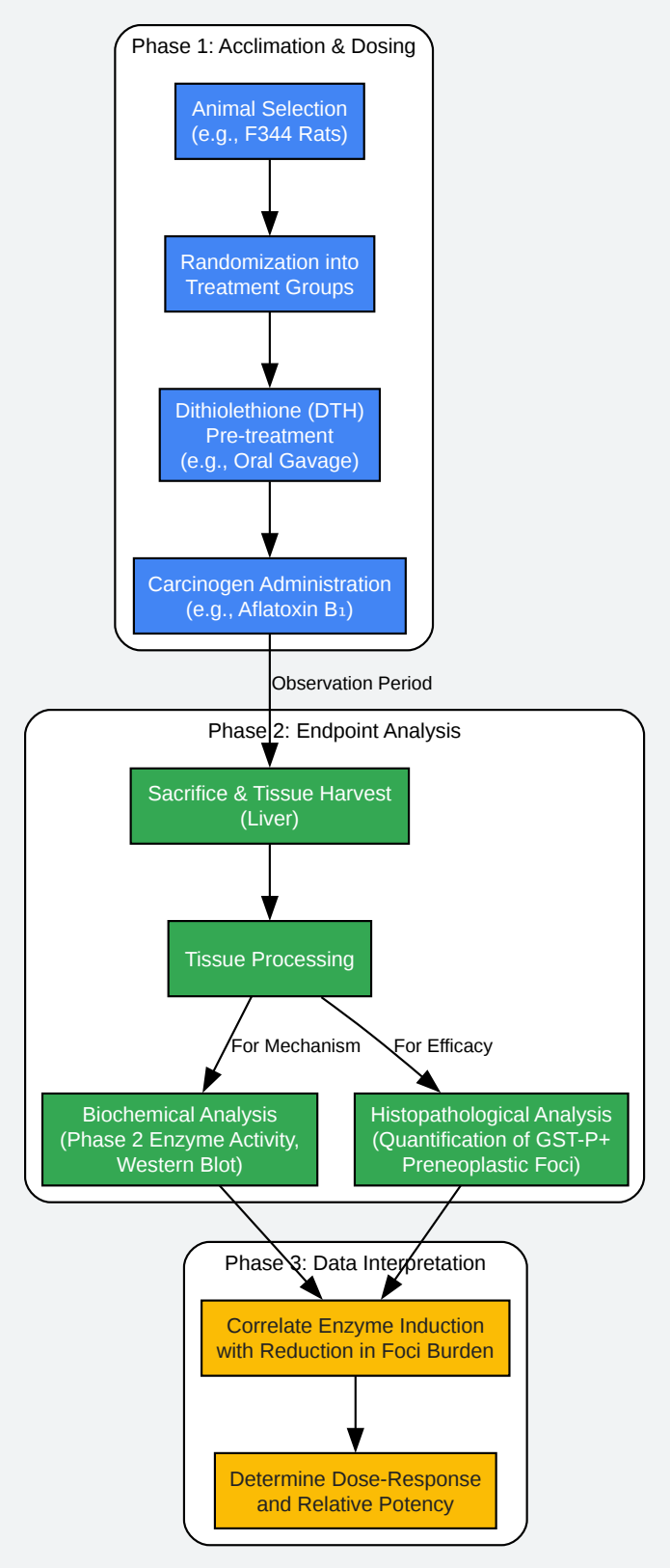
In Vivo Model: Aflatoxin B_1-Induced Hepatocarcinogenesis

This well-established rodent model is a gold standard for evaluating the chemopreventive efficacy of agents like dithiolethiones.[1][14]

Causality: This model directly tests the hypothesis that induction of detoxification enzymes (the mechanism) leads to a reduction in carcinogen-induced preneoplastic lesions (the outcome).

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By measuring both enzyme induction and tumor burden in the same model, a causal link can be established.



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Caption: Experimental workflow for an in vivo chemoprevention study.

Clinical Perspective and Future Directions

Despite the compelling preclinical data, the clinical translation of dithiolethiones has been challenging. The most studied agent, oltipraz, showed questionable efficacy in human cancer prevention trials and was associated with significant side effects at the high doses used, including gastrointestinal distress and neurotoxicity.[1][5][6]

These results underscore several critical points for future development:

- Potency is Key: The high doses of oltipraz required for a modest effect likely contributed to its toxicity. Developing agents like D3T or its optimized analogs, which are far more potent, could achieve a therapeutic effect at much lower, non-toxic concentrations.[1][10]
- Organ-Specific Targeting: The development of dithiolethiones with pronounced organ specificity is a highly promising strategy to maximize efficacy at the target site while minimizing systemic side effects.[7][21]
- Biomarker Development: Identifying and validating robust biomarkers of Nrf2 activation in accessible human tissues (e.g., blood lymphocytes) is crucial for monitoring drug activity and optimizing dosing in future clinical trials.[1]

In conclusion, dithiolethiones remain a highly valuable pharmacophore with immense therapeutic potential. The lessons learned from oltipraz, combined with a deeper understanding of their structure-activity relationships and the development of potent, tissue-specific analogs, pave the way for a new generation of dithiolethione-based drugs for preventing and treating a wide range of human diseases.

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